

analytical methods characterization tin neodecanoate purity

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Compound Focus: Tin(2+) neodecanoate

CAS No.: 49556-16-3

Cat. No.: S1904512

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Technical Specifications of Tin Neodecanoate

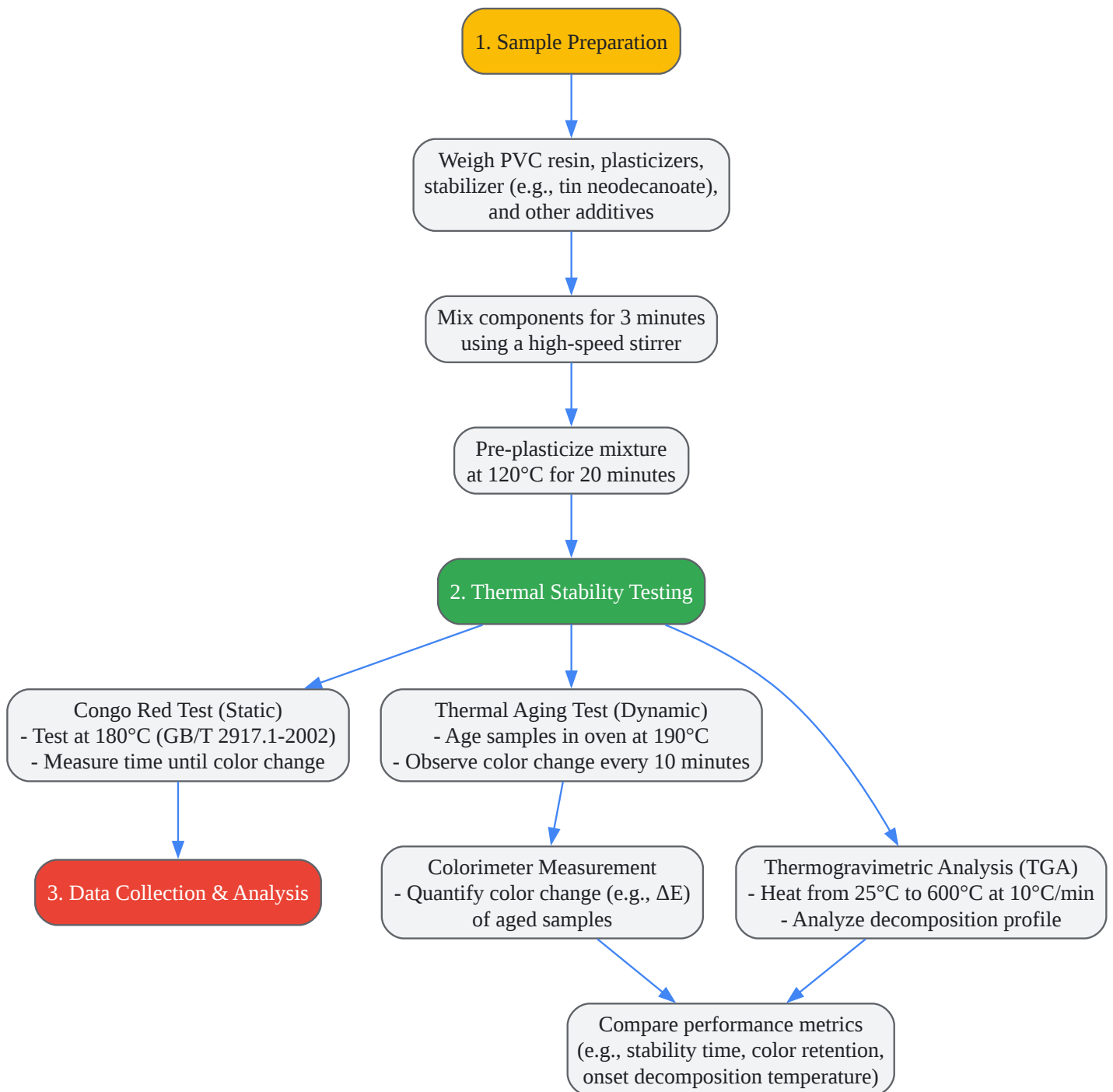
The table below summarizes available technical data for tin neodecanoate (also known as stannous neodecanoate) from supplier specifications and chemical databases.

Parameter	Specification / Value	Source / Context
Linear Formula	$\text{Sn}(\text{C}_{10}\text{H}_{19}\text{O}_2)_2$	[1]
CAS Number	49556-16-3	[2] [1]
Molecular Weight	461.23 g/mol	[1]
Appearance	Viscous amber liquid	[1]
Density	1.16 g/mL	[1]
Stannous Tin (Sn) Content	20.0 - 23.0%	[2]
Viscosity	5000 cP Max (at 20°C)	[2]
Color (Gardner)	8 Max	[2]

Experimental Workflow for Performance Evaluation

While purity data is limited, the search results provide a clear experimental methodology for evaluating the performance of metal carboxylate stabilizers in Polyvinyl Chloride (PVC), which is a primary application for tin neodecanoate [3]. This workflow can be adapted to compare its effectiveness against alternative stabilizers.

The diagram below outlines the key steps in this performance evaluation process:



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Guidance for Purity Characterization

The search results do not contain detailed protocols for analyzing the purity of tin neodecanoate itself. For a complete comparison guide, you will need to investigate standard analytical methods. Here are key areas and common techniques to guide your research:

- **Metal Content Analysis:** Confirm stannous tin (Sn^{2+}) content and check for oxidization to Sn^{4+} .
 - **Common Techniques:** **Titration** (e.g., complexometric or redox titration) is a classical method. **Inductively Coupled Plasma Optical Emission Spectrometry (ICP-OES)** is a modern, highly sensitive alternative.
- **Structural and Compositional Analysis:** Identify the organic ligand and confirm the molecular structure.
 - **Common Techniques:** **Fourier-Transform Infrared Spectroscopy (FTIR)** to identify functional groups. **Nuclear Magnetic Resonance (NMR) Spectroscopy** (particularly ^1H and ^{13}C) for detailed molecular structure. **Elemental Analysis (EA)** to determine percentages of C, H, O.
- **Impurity Profiling:** Detect and quantify residual catalysts, solvents, or by-products.
 - **Common Techniques:** **Gas Chromatography (GC)** or **High-Performance Liquid Chromatography (HPLC)**, often coupled with **Mass Spectrometry (MS)**.

Key Findings and Next Steps

The available data provides a foundation for performance comparison in PVC applications but lacks the purity characterization methods required for a full analytical guide.

- **For Performance Data:** The experimental workflow from [3] is a robust model you can adapt to generate comparative data on thermal stability.
- **For Purity Methods:** To obtain the necessary analytical protocols, I suggest you:
 - Search for "**tin neodecanoate assay method**" or "**metal carboxylate purity analysis**" in scientific databases (e.g., SciFinder, ScienceDirect).
 - Consult **official pharmacopeia** (like USP or EP) if for pharmaceutical use, or **industry standard methods** from organizations like ASTM or ISO.
 - Review the **technical bulletins** mentioned in [2] from manufacturers like Reaxis, as these often contain detailed analytical information.

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References

1. | AMERICAN ELEMENTS Tin Neodecanoate [americanelements.com]
2. REAXIS® C125 - Stannous Neodecanoate [reaxis.com]
3. Effect of different tin and calcium–zinc heat stabilizers... neodecanoate [degruyterbrill.com]

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